

Sourcing and Validating Optically Active Methyl 4-Hydroxyhex-2-ynoate

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Compound of Interest

Compound Name: *methyl (4S)-4-hydroxyhex-2-ynoate*

Cat. No.: *B8253867*

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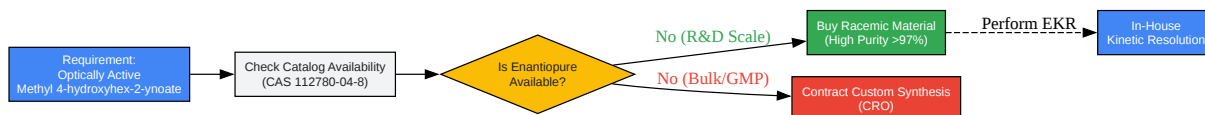
A Technical Guide for Prostaglandin Development[1] Part 1: Executive Summary & Strategic Sourcing

Methyl 4-hydroxyhex-2-ynoate (Racemic CAS: 112780-04-8) is a functionalized alkyne ester used primarily as the "omega-chain" synthon in the convergent synthesis of prostaglandins.[1] While the racemic form is commercially available, the optically active forms—specifically the (S)- and (R)- enantiomers—are rarely stocked as bulk catalog items due to their susceptibility to racemization and high manufacturing costs.[1]

Researchers facing this scarcity must adopt a "Hybrid Sourcing" strategy: purchasing the high-purity racemate and performing an in-house Enzymatic Kinetic Resolution (EKR) or contracting a chiral specialist.[1]

Sourcing Decision Matrix

The following decision tree outlines the optimal workflow for acquiring the specific enantiomer based on scale and budget.



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Figure 1: Strategic sourcing workflow for chiral prostaglandin intermediates.

Part 2: Commercial Suppliers & Specifications[1]

Racemic Material Suppliers (Starting Material)

For in-house resolution, sourcing high-purity racemic material is the most cost-effective route.
[1]

Supplier	Catalog / CAS	Purity	Pack Size	Region
Thermo Scientific (Alfa Aesar)	B24690 / 112780-04-8	97%	1g, 5g	Global
Ningbo Inno Pharmchem	Custom / 112780-04-8	98%	Bulk (kg)	China
Ambeed	AMBH996F28D7	95%+	mg - g	USA
Fisher Scientific	112780-04-8	97%	1g, 5g	Global

Custom Chiral Synthesis (Enantiopure)

For GMP requirements or scales >100g where in-house resolution is impractical, these vendors specialize in chiral alkynes:

- BOC Sciences: Offers chiral resolution services and custom synthesis of alkyne building blocks.[1]
- Enamine: Specializes in distinct chiral building blocks; likely requires a "Make-on-Demand" request.[1]

- Wuxi AppTec: Preferred for large-scale GMP manufacturing of prostaglandin intermediates.
[\[1\]](#)

Part 3: Technical Protocol – In-House Synthesis

If the optically active form is unavailable, the industry-standard method for generating it is Lipase-Catalyzed Kinetic Resolution.[\[1\]](#)

Mechanism: Enzymatic Kinetic Resolution (EKR)

Lipases, particularly *Candida antarctica* Lipase B (CAL-B), exhibit high enantioselectivity toward secondary alcohols.[\[1\]](#) In this protocol, the lipase selectively acetylates the (R)-enantiomer, leaving the (S)-alcohol unreacted (following the empirical Kazlauskas rule).[\[1\]](#)

Reaction Scheme:

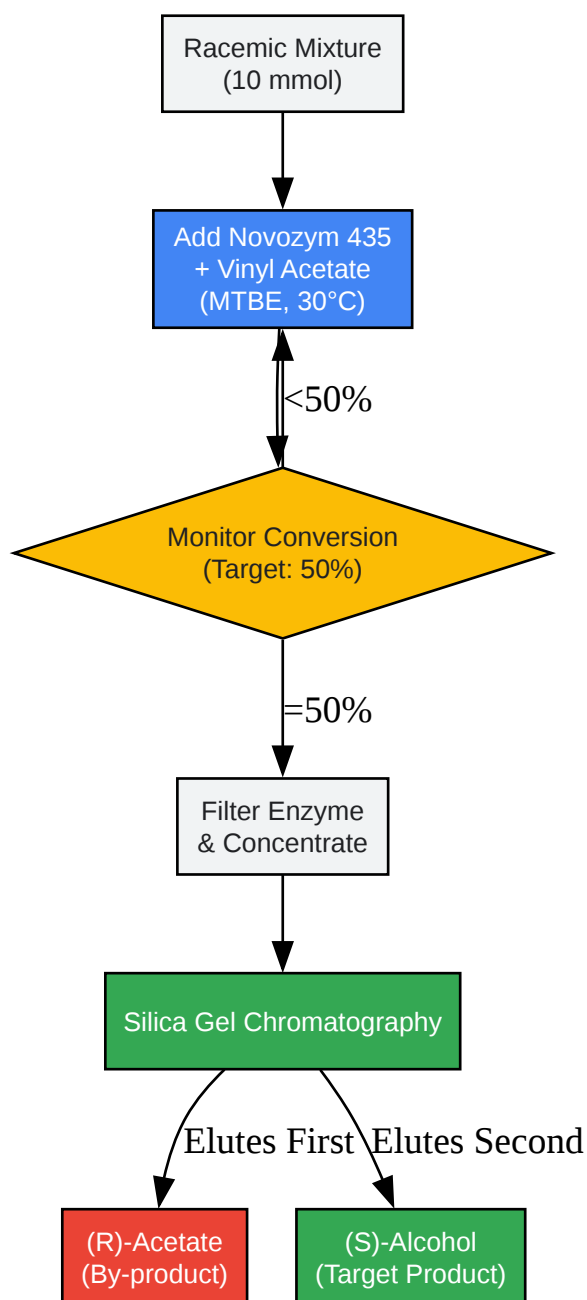
[\[1\]](#)

Step-by-Step Protocol

Objective: Isolation of (S)-methyl 4-hydroxyhex-2-ynoate (>99% ee).

- Reagents:
 - Substrate: Methyl 4-hydroxyhex-2-ynoate (10 mmol).
 - Acyl Donor: Vinyl Acetate (5.0 eq).[\[1\]](#)
 - Catalyst: Novozym 435 (immobilized CAL-B), 20 mg/mmol substrate.[\[1\]](#)
 - Solvent: MTBE (Methyl tert-butyl ether) or Diisopropyl ether (DIPE).[\[1\]](#)
- Procedure:
 - Dissolve the racemic substrate in dry MTBE (0.1 M concentration).[\[1\]](#)
 - Add Vinyl Acetate and Novozym 435 beads.
 - Incubate at 30°C with orbital shaking (200 rpm).

- Monitoring: Monitor conversion via GC or HPLC. The reaction should stop at exactly 50% conversion.
- Note: Allowing conversion >50% increases the ee of the remaining (S)-alcohol but reduces yield.[\[1\]](#)
- Work-up & Purification:
 - Filter off the enzyme beads (can be reused).[\[1\]](#)
 - Concentrate the filtrate under reduced pressure.[\[1\]](#)
 - Separation: Perform Flash Column Chromatography (Silica Gel).[\[1\]](#)
 - Fraction 1: (R)-Acetate (Less polar).[\[1\]](#)
 - Fraction 2: (S)-Alcohol (More polar, Target).[\[1\]](#)
- Stereochemical Inversion (Optional):
 - If the (R)-enantiomer is required but the enzyme produces the (S)-alcohol, use the Mitsunobu reaction to invert the stereocenter of the (S)-alcohol.



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Figure 2: Enzymatic Kinetic Resolution workflow for isolating the (S)-enantiomer.

Part 4: Quality Control & Validation

Validating the optical purity is non-negotiable for drug development.[1]

Chiral HPLC Method[1][2]

- Column: Chiralcel OD-H or Chiralpak AD-H (Daicel).[1]
- Mobile Phase: Hexane : Isopropanol (90:10 to 95:5).[1]
- Flow Rate: 0.5 - 1.0 mL/min.
- Detection: UV @ 210 nm (alkyne absorption).[1]
- Acceptance Criteria: Enantiomeric Excess (ee) > 98%.

Absolute Configuration Assignment

Do not rely solely on rotation signs (

), as they can vary with solvent.[1]

- Mosher's Ester Analysis: Derivatize the alcohol with (R)- and (S)-MTPA chloride.[1] Analyze (H-NMR) to confirm absolute configuration [1].

References

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